

2-Amino-1,3-bis(carboxylethoxy)propane solubility issues in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-1,3-bis(carboxylethoxy)propane

Cat. No.: B604946

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Technical Support Center: 2-Amino-1,3-bis(carboxylethoxy)propane

Welcome to the technical support center for **2-Amino-1,3-bis(carboxylethoxy)propane** and its hydrochloride salt. This guide is designed to assist researchers, scientists, and drug development professionals in overcoming common solubility challenges encountered during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **2-Amino-1,3-bis(carboxylethoxy)propane** and its HCl salt?

A1: **2-Amino-1,3-bis(carboxylethoxy)propane** is an amphipathic molecule, containing both a polar amino group and two terminal carboxylic acids, as well as a more non-polar propane backbone with ethoxy linkages.^{[1][2]} This structure results in mixed solubility characteristics. The hydrochloride salt is generally more soluble in polar protic solvents and aqueous solutions, while the free base may show some solubility in a broader range of organic solvents. It is a non-protein amino acid.^[1]

Q2: In which organic solvents is **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride known to be soluble?

A2: Quantitative data indicates high solubility in Dimethyl Sulfoxide (DMSO).[1] Specifically, a solubility of 200 mg/mL in DMSO has been reported, although this may require sonication to achieve.[1] For in vivo studies, it has been successfully dissolved in co-solvent systems, such as 10% DMSO in corn oil or various aqueous formulations containing PEG300, Tween-80, and SBE- β -CD, to achieve a concentration of at least 5 mg/mL.[1]

Q3: I am observing a precipitate or phase separation when preparing my solution. What should I do?

A3: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.[1] Ensure that your solvent is pure and dry, as the presence of water can affect solubility, especially in hygroscopic solvents like DMSO.[1]

Q4: Can I use solvents like methanol or ethanol?

A4: While specific quantitative data for methanol and ethanol is not readily available, these polar protic solvents are generally good choices for dissolving amino acids and their salts. It is recommended to test solubility on a small scale first.

Q5: How should I store stock solutions of **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride?

A5: Stock solutions should be stored at -20°C for up to one year or at -80°C for up to two years to maintain stability.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound is not dissolving in a non-polar organic solvent (e.g., hexane, toluene).	The compound is highly polar due to the amino and carboxylic acid groups. "Like dissolves like" principle applies.	Switch to a more polar organic solvent such as DMSO, DMF, or a lower-chain alcohol like methanol or ethanol.
Precipitate forms when adding the compound to the solvent.	The concentration may be too high for the chosen solvent at room temperature.	1. Try gentle heating (e.g., 37-50°C) with stirring. 2. Use an ultrasonic bath to increase the rate of dissolution. ^[1] 3. Prepare a more dilute solution.
The solution is cloudy or hazy.	The compound may not be fully dissolved, or there may be impurities in the solvent.	1. Continue stirring/sonication for a longer period. 2. Filter the solution through a 0.22 µm syringe filter. 3. Ensure you are using a high-purity, anhydrous grade solvent.
Solubility in DMSO is lower than expected.	DMSO is hygroscopic and may have absorbed water from the atmosphere, which can reduce the solubility of some organic compounds.	Use a fresh, unopened bottle of anhydrous DMSO. ^[1]
Phase separation occurs in a co-solvent system.	The proportions of the solvents may not be optimal for the desired concentration of the compound.	1. Adjust the ratio of the co-solvents. 2. Prepare the solution by first dissolving the compound in the "good" solvent (e.g., DMSO) before adding the "poor" solvent (e.g., saline or oil). ^[1]

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride.

Solvent/System	Temperature	Concentration	Notes
DMSO	Room Temperature	200 mg/mL (736.11 mM)	Ultrasonic assistance is recommended.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Room Temperature	≥ 5 mg/mL (18.40 mM)	Clear solution; for in vivo use.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	Room Temperature	≥ 5 mg/mL (18.40 mM)	Clear solution; for in vivo use.[1]
10% DMSO, 90% Corn Oil	Room Temperature	≥ 5 mg/mL (18.40 mM)	Clear solution; for in vivo use.[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

- Materials:
 - 2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Vortex mixer
 - Ultrasonic water bath
 - Sterile microcentrifuge tubes or vials
- Procedure:
 1. Weigh the desired amount of **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride in a suitable vial.

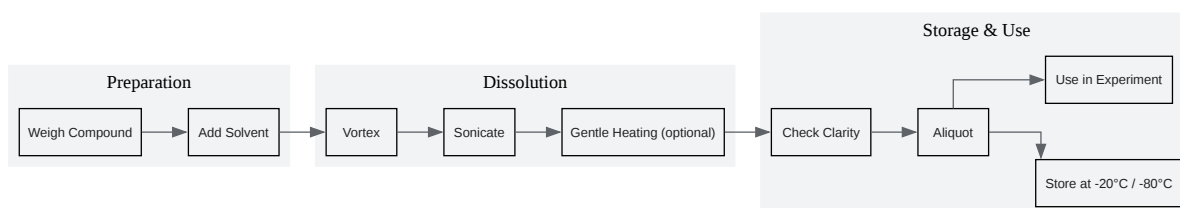
2. Add the required volume of anhydrous DMSO to achieve the target concentration (e.g., for a 200 mg/mL solution, add 0.5 mL of DMSO to 100 mg of the compound).
3. Vortex the mixture vigorously for 1-2 minutes.
4. Place the vial in an ultrasonic water bath and sonicate for 10-15 minutes, or until the solution is clear.
5. If necessary, gently warm the solution to 37°C to aid dissolution.
6. Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
7. Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol 2: Preparation of a Co-Solvent Formulation for In Vivo Use

- Materials:
 - High-concentration stock solution of **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride in DMSO (e.g., 50 mg/mL)
 - PEG300
 - Tween-80
 - Saline (0.9% NaCl)
 - Sterile tubes and syringes
- Procedure (for a 1 mL final volume with 10% DMSO):
 1. In a sterile tube, add 400 µL of PEG300.
 2. Add 100 µL of the 50 mg/mL DMSO stock solution to the PEG300 and mix thoroughly by vortexing.

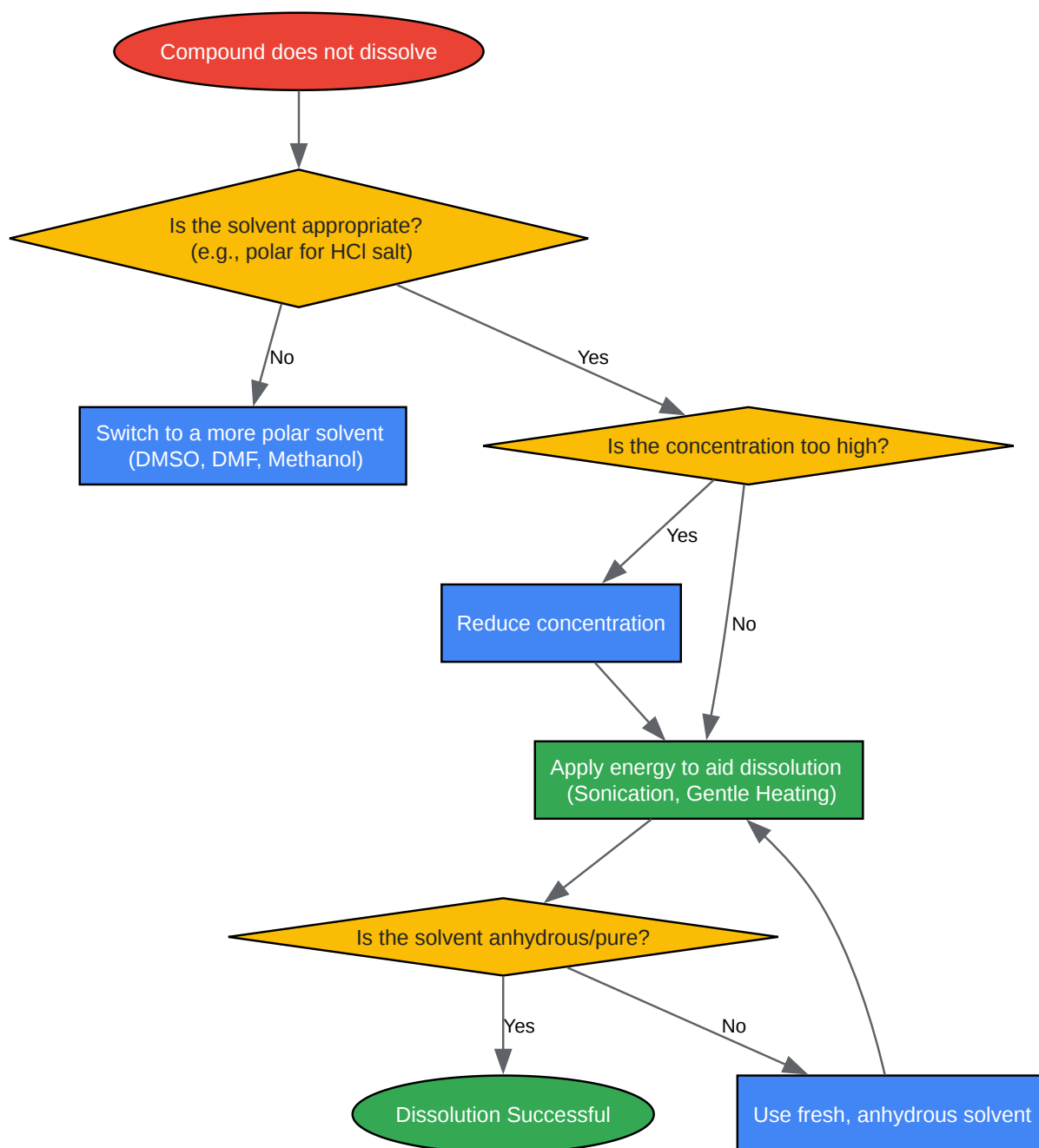
3. Add 50 μL of Tween-80 and mix again until the solution is homogeneous.
4. Add 450 μL of saline to bring the final volume to 1 mL.
5. Vortex the final solution until it is clear and uniform. This protocol yields a 5 mg/mL solution.^[1]

Visualizations



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Caption: Standard experimental workflow for dissolving **2-Amino-1,3-bis(carboxylethoxy)propane**.



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Caption: A logical troubleshooting guide for solubility issues.

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